

Physicochemical Properties of 2-(Methoxymethyl)furan: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Methoxymethyl)furan

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methoxymethyl)furan is a heteroaromatic organic compound that has garnered interest in various scientific fields, including food chemistry and as a potential biomarker.^{[1][2]} This technical guide provides a comprehensive overview of its physicochemical properties, offering crucial data for researchers and professionals in drug development and other scientific disciplines. The document details experimental methodologies for property determination and outlines a potential metabolic pathway.

Core Physicochemical Properties

The physicochemical properties of **2-(Methoxymethyl)furan** are essential for understanding its behavior in various systems. A summary of these properties is presented below.

Data Presentation

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₂	[3] [4]
Molecular Weight	112.13 g/mol	[3]
Boiling Point	134-135 °C	[1]
Density	1.02 g/cm ³ at 20°C	[1]
Melting Point	Not available	[1]
Water Solubility (Predicted)	15.1 g/L	[1]
LogP (Predicted)	0.94	[1]

Experimental Protocols

Standardized protocols are critical for the accurate and reproducible determination of physicochemical properties. The following sections detail the methodologies for measuring key properties of **2-(Methoxymethyl)furan**, based on OECD guidelines.

Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the standard atmospheric pressure.[\[5\]](#)[\[6\]](#)[\[7\]](#) Several methods can be employed for this determination:

- **Ebulliometer Method:** This method involves measuring the boiling point of the liquid in an ebulliometer, a device that allows for precise temperature measurement under controlled pressure.
- **Dynamic Method:** The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.[\[5\]](#)[\[6\]](#)
- **Distillation Method:** The substance is distilled, and the temperature of the vapor is measured as it condenses.
- **Siwoloboff Method:** A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded as the boiling

point.

- Photocell Detection and Thermal Analysis: These methods can determine both boiling and melting points by detecting changes in physical properties as a function of temperature.[5][6]

Determination of Density (OECD Guideline 109)

Density is the mass of a substance per unit volume.[8][9] For liquids like **2-(Methoxymethyl)furan**, the following methods are suitable:

- Hydrometer: A weighted glass float is placed in the liquid, and the density is read from a calibrated scale on the stem.[10]
- Hydrostatic Balance: The density is calculated from the difference in the weight of a solid body of known volume in air and when immersed in the liquid.
- Oscillating Densimeter: A U-shaped tube containing the sample is oscillated. The resonance frequency, which is dependent on the mass and therefore the density of the sample, is measured.[10]
- Pycnometer: The density is determined by measuring the mass of a known volume of the liquid in a calibrated flask (pycnometer).

Determination of Water Solubility (OECD Guideline 105)

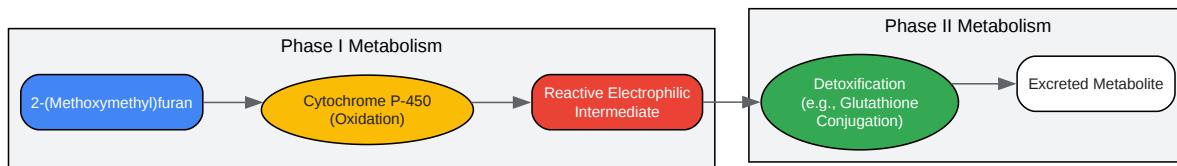
Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature.[11][12][13][14][15] The two primary methods are:

- Column Elution Method: This method is suitable for substances with low solubility. Water is passed through a column packed with an inert support material coated with the test substance. The concentration of the substance in the eluted water is measured until saturation is reached.
- Flask Method: A specific amount of the substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance is then determined analytically.

Potential Metabolic Pathway and Experimental Workflow

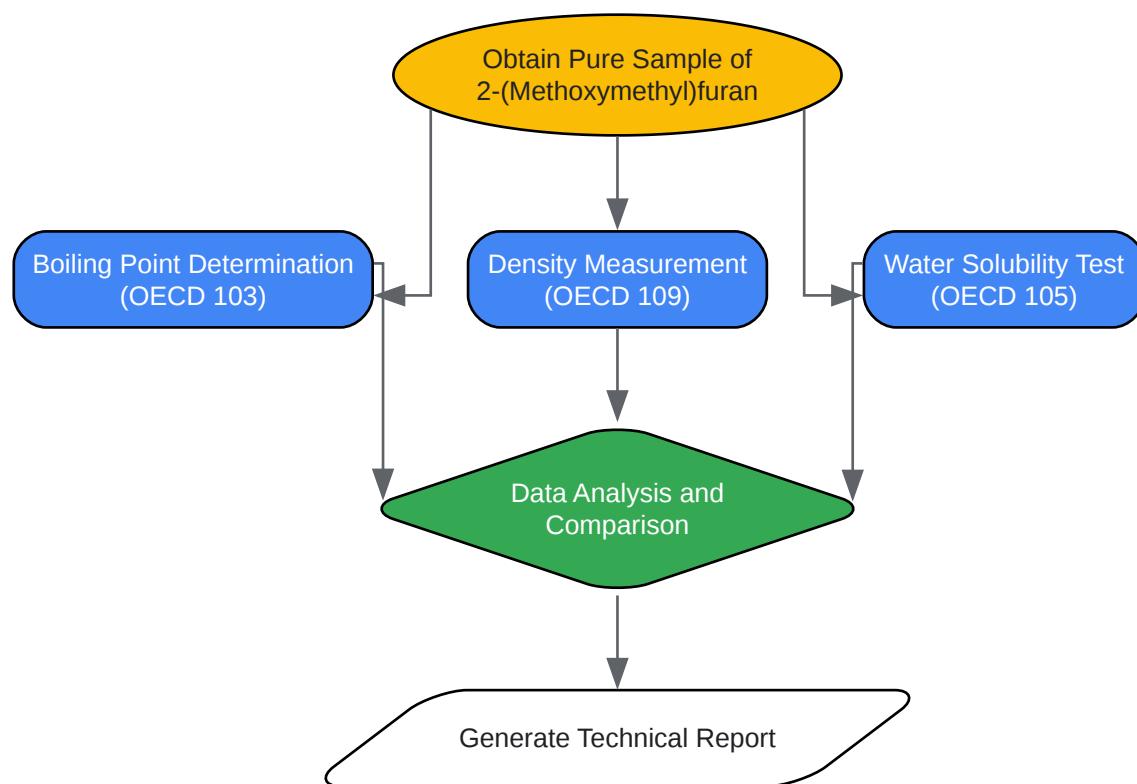
While specific signaling pathways involving **2-(Methoxymethyl)furan** are not well-documented, the metabolism of similar furan derivatives, such as 2-methylfuran, has been studied. It is known that 2-methylfuran is metabolically activated by cytochrome P-450 enzymes in the liver. [16] This suggests a probable metabolic pathway for **2-(Methoxymethyl)furan**.

Below are diagrams illustrating a potential metabolic pathway for furan derivatives and a general workflow for the experimental determination of physicochemical properties.



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Caption: A potential metabolic pathway for **2-(Methoxymethyl)furan**.



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Caption: Workflow for determining physicochemical properties.

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